

Solubility Profile of (2S)-2-methyl-5-oxohexanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: (2S)-2-methyl-5-oxohexanoic acid

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Abstract

(2S)-2-methyl-5-oxohexanoic acid is a chiral organic compound containing both a carboxylic acid and a ketone functional group. Its solubility is a critical parameter for its application in various research and development settings, including synthetic chemistry and pharmacology. This technical guide provides a comprehensive overview of the expected solubility of **(2S)-2-methyl-5-oxohexanoic acid** in different solvents, based on its structural features. As specific experimental solubility data for this compound is not readily available in published literature, this document also outlines detailed experimental protocols for determining its solubility and provides a framework for the systematic collection and presentation of such data.

Predicted Solubility Profile

(2S)-2-methyl-5-oxohexanoic acid possesses both a polar carboxylic acid group and a polar ketone group, which suggests it will exhibit good solubility in polar solvents. The carboxylic acid moiety can act as a hydrogen bond donor and acceptor, while the ketone group can act as a hydrogen bond acceptor. The seven-carbon backbone introduces a degree of nonpolar character, which may influence its solubility in less polar organic solvents.

Based on general principles of "like dissolves like," the predicted solubility of **(2S)-2-methyl-5-oxohexanoic acid** in various classes of solvents is summarized in the table below. This table is intended as a qualitative guide for solvent selection in experimental work.

Table 1: Predicted Qualitative Solubility of **(2S)-2-methyl-5-oxohexanoic Acid**

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	High	Capable of hydrogen bonding with the carboxylic acid and ketone groups.
Polar Aprotic	Acetone, Acetonitrile, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	High to Moderate	Can interact via dipole-dipole interactions and hydrogen bond acceptance.
Nonpolar	Hexane, Toluene, Diethyl ether	Low to Insoluble	The nonpolar nature of these solvents is incompatible with the polar functional groups of the analyte.
Aqueous Basic	5% Sodium Hydroxide (NaOH), 5% Sodium Bicarbonate (NaHCO ₃)	High	The carboxylic acid will be deprotonated to form a highly soluble carboxylate salt.
Aqueous Acidic	5% Hydrochloric Acid (HCl)	Similar to water	The compound is not expected to be protonated further in acidic solution.

Experimental Protocols for Solubility Determination

To obtain quantitative solubility data, a systematic experimental approach is required. The following protocols describe standard methods for determining the solubility of an organic acid like **(2S)-2-methyl-5-oxohexanoic acid**.

Gravimetric Method (Shake-Flask)

This is a widely accepted method for determining equilibrium solubility.

Materials:

- **(2S)-2-methyl-5-oxohexanoic acid**
- Selected solvents (e.g., water, ethanol, acetone, hexane)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (0.45 μm)
- Evaporating dish or pre-weighed vials

Procedure:

- Add an excess amount of **(2S)-2-methyl-5-oxohexanoic acid** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure saturation.
- Seal the vials and place them in a constant temperature shaker bath (e.g., 25 °C) to equilibrate for a sufficient period (typically 24-48 hours) to reach equilibrium.
- After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a 0.45 μm syringe filter into a pre-weighed container. This step is crucial to remove any undissolved solid particles.
- Evaporate the solvent from the filtered solution under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature.

- Weigh the container with the dried residue.
- Calculate the solubility as the mass of the dissolved solid per volume of solvent (e.g., in mg/mL or g/L).

UV/Vis Spectrophotometry Method

This method is suitable if the compound has a chromophore and can be used for rapid screening.

Materials:

- **(2S)-2-methyl-5-oxohexanoic acid**
- Selected solvents
- UV/Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes

Procedure:

- Prepare a series of standard solutions of **(2S)-2-methyl-5-oxohexanoic acid** of known concentrations in the chosen solvent.
- Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}) to generate a calibration curve (absorbance vs. concentration).
- Prepare a saturated solution as described in the gravimetric method (steps 1-3).
- Withdraw a small aliquot of the clear, filtered supernatant and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample.
- Use the calibration curve to determine the concentration of the diluted sample and then calculate the concentration of the original saturated solution.

Data Presentation

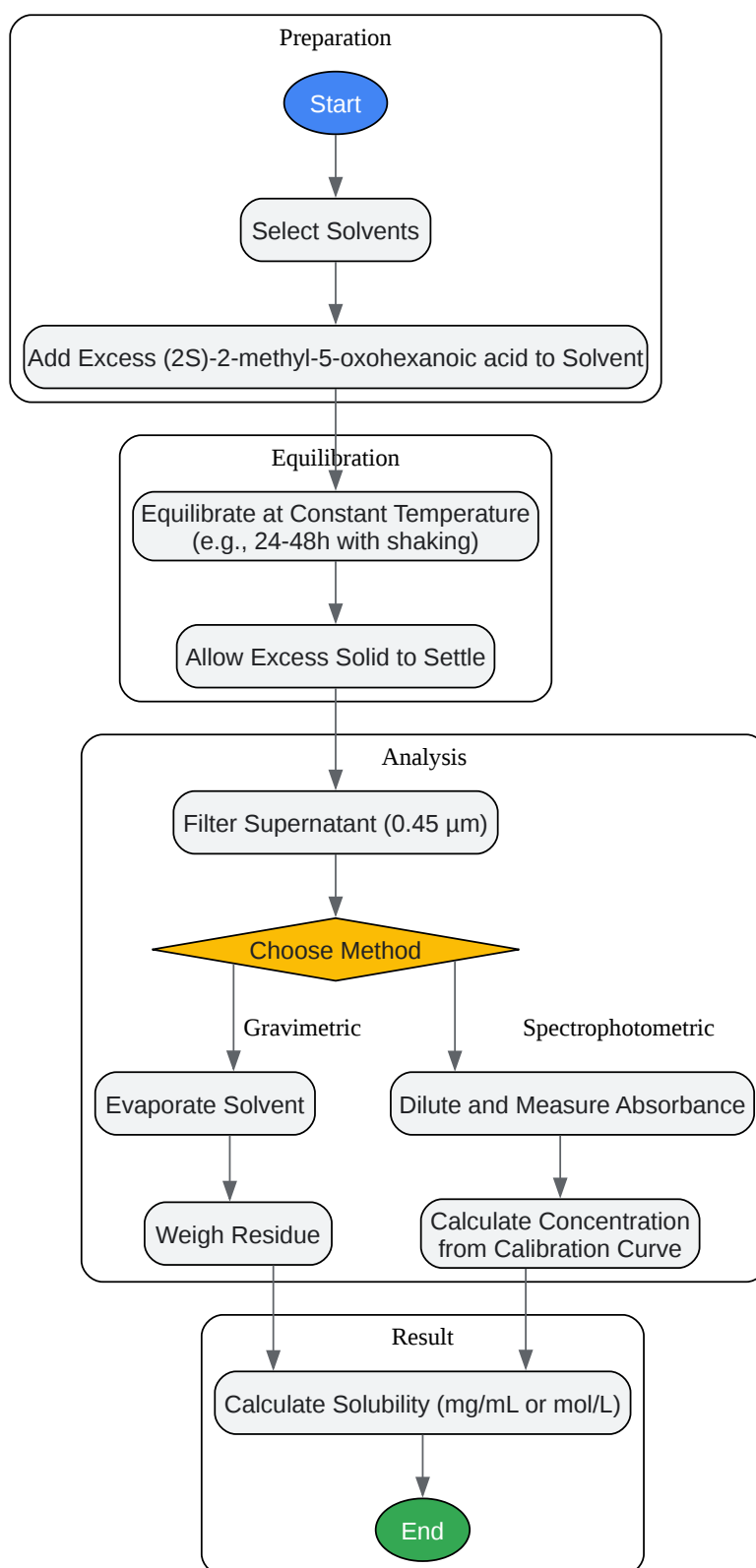
Quantitative solubility data should be recorded systematically. The following table provides a template for organizing experimental results.

Table 2: Experimental Solubility Data for **(2S)-2-methyl-5-oxohexanoic Acid**

Solvent	Temperature (°C)	Method	Solubility (mg/mL)	Solubility (mol/L)	Notes
Water	25	Gravimetric			
Methanol	25	Gravimetric			
Ethanol	25	Gravimetric			
Acetone	25	Gravimetric			
Hexane	25	Gravimetric			
5% NaOH	25	Visual	Soluble	-	Effervescence observed
5% NaHCO ₃	25	Visual	Soluble	-	
5% HCl	25	Visual			

Visualization of Experimental Workflow

The logical flow of the experimental determination of solubility can be visualized to provide a clear overview of the process.



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Figure 1. Experimental workflow for determining the solubility of **(2S)-2-methyl-5-oxohexanoic acid**.

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